

Comprehensive Application Notes and Protocols: Methasulfocarb as a Plant Growth Regulator

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Compound Focus: Methasulfocarb

CAS No.: 66952-49-6

Cat. No.: S535103

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Executive Summary

Methasulfocarb (CAS RN: 66952-49-6) is a unique thiocarbamate compound that functions as both a fungicide and plant growth regulator, demonstrating **specific growth-retarding activity** in agricultural applications. Originally introduced in Japan in 1984, this substance has shown efficacy primarily in rice crops for controlling fungal pathogens while modifying plant growth characteristics. This document provides a comprehensive technical overview of **methasulfocarb**'s properties, mechanisms of action, and application protocols to guide researchers and development professionals in leveraging its growth-regulating potential. The information contained herein synthesizes current scientific knowledge with practical methodologies for evaluating and applying **methasulfocarb** in controlled research settings, addressing both its functional properties and regulatory status across multiple jurisdictions.

Chemical and Regulatory Profile

Chemical Characteristics

Methasulfocarb possesses distinctive chemical properties that contribute to its biological activity and environmental behavior. The compound typically presents as a **colorless crystalline solid** with a melting point of 138°C and decomposes before reaching its boiling point [1]. Its molecular structure features both carbamate and thiocarbamate functional groups, contributing to its unique mode of action. With a **moderate aqueous solubility** of 480 mg/L at 20°C and pH 7, and an octanol-water partition coefficient (Log P) of 1.68, **methasulfocarb** demonstrates balanced hydrophilicity-lipophilicity that influences its movement in plant tissues and environmental compartments [1].

Table 1: Physicochemical Properties of **Methasulfocarb**

Property	Value	Conditions	Reference
Molecular formula	C ₉ H ₁₁ NO ₄ S ₂	-	[1]
Molecular mass	261.32 g/mol	-	[1]
Melting point	138°C	-	[1]
Water solubility	480 mg/L	20°C, pH 7	[1]
Octanol-water partition coefficient (Log P)	1.68	20°C	[1]
Vapor pressure	Not available	20°C	[1]
Hydrolysis stability	Stable	pH 7	[1]

Regulatory Status

The regulatory landscape for **methasulfocarb** varies significantly across regions, with important implications for research and development activities. Currently, **methasulfocarb** is **not approved** under EC Regulation 1107/2009 for use in European Union member states [1]. The substance lacks an approved dossier rapporteur/co-rapporteur and does not appear in the EU pesticide database. This regulatory status necessitates that research involving **methasulfocarb** be conducted under appropriate controlled conditions with necessary authorizations, particularly for researchers operating in or collaborating with EU-based

institutions. Beyond Europe, regulatory status should be verified on a country-by-country basis before considering any field applications or development programs.

Molecular Mechanisms of Action

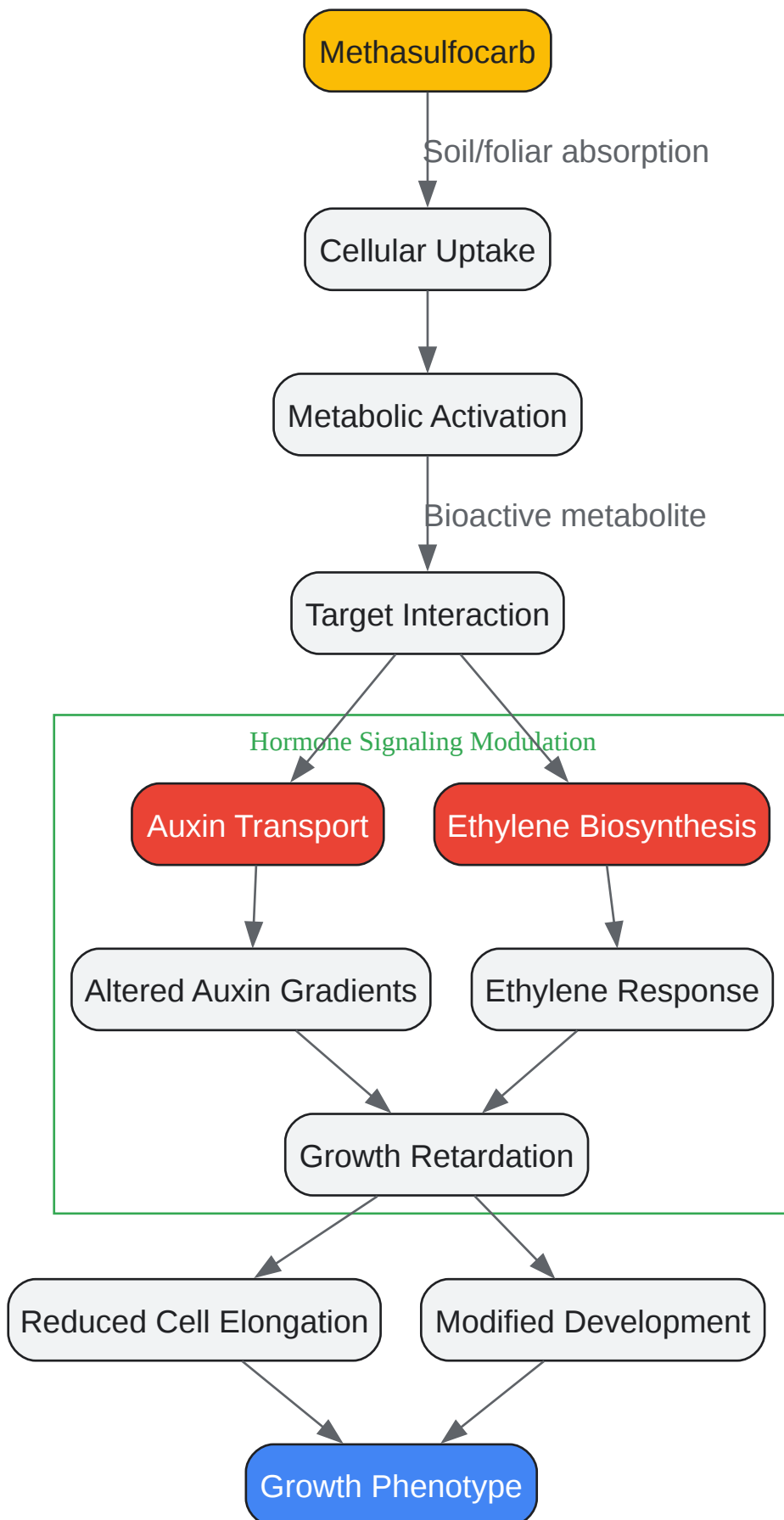
Growth Regulation Activity

Methasulfocarb exhibits a **growth-retarding mode of action** that distinguishes it from conventional fungicides [1]. While the precise molecular targets remain under investigation, the compound's activity aligns with modifications to essential physiological processes that ultimately reduce cell elongation and division rates. This growth regulation property appears to be intrinsically linked to its fungicidal activity, potentially through interference with metabolic pathways common to both fungal development and plant growth regulation. The compound is classified by the Fungicide Resistance Action Committee (FRAC) under **Mode of Action Group 42**, indicating a specific biochemical target that differentiates it from other pesticide classes [1]. Understanding this dual functionality is crucial for optimizing application protocols that maximize growth-regulating effects while maintaining fungal pathogen control.

Signaling Pathway Interactions

Methasulfocarb's growth-regulating effects likely involve complex interactions with plant hormone signaling pathways, particularly those mediated by **auxin and ethylene** [2] [3] [4]. These phytohormones serve as central regulators of plant growth and development, with auxin controlling processes such as cell elongation, division, and differentiation. Research indicates that environmental stressors can significantly alter auxin distribution and homeostasis through effects on auxin transporters such as PIN-FORMED (PIN) and PIN-likes (PILS) proteins [2]. **Methasulfocarb** may modulate these transport mechanisms, thereby creating altered auxin gradients that result in growth retardation. Simultaneously, evidence suggests potential engagement with ethylene signaling pathways, which contribute to stress responses and growth modifications [3] [4].

The following diagram illustrates the proposed signaling pathway through which **methasulfocarb** likely influences plant growth:



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*Diagram 1: Proposed signaling pathway of **methasulfocarb**-mediated growth regulation. The compound likely modulates auxin transport and ethylene biosynthesis, leading to altered hormone signaling and subsequent growth retardation phenotypes.*

The molecular initiation of **methasulfocarb**'s activity may involve **interference with mitochondrial function**, potentially through the ANAC017 transcription factor that regulates mitochondrial stress responses [3]. This transcription factor serves as a master regulator of mitochondrial dysfunction and has been shown to recruit signaling cascades involving ethylene and auxin pathways, along with the MAP KINASE KINASE (MKK) 9–MAP KINASE (MPK) 3/6 pathway in *Arabidopsis thaliana* [3]. Such interactions would position **methasulfocarb** as a modulator of fundamental energy homeostasis processes that ultimately manifest as controlled growth patterns.

Application Guidelines and Efficacy Data

Target Organisms and Applications

Methasulfocarb demonstrates efficacy against a spectrum of fungal pathogens while simultaneously regulating plant growth. As a soil-applied fungicide, it primarily targets **soil-borne diseases** affecting rice cultivation, including *Fusarium*, *Mucor*, *Pseudomonas*, *Pythium*, and *Rhizoctonia* species [1]. The compound is typically formulated into **granular or wettable powder forms** for soil application, allowing for sustained release and uptake through root systems [1]. The growth-regulating effects appear most pronounced in this application context, suggesting that root uptake and systemic translocation may be essential for observing consistent growth modification. The primary documented application is in rice crops, though potential exists for investigational use in other monocot species with similar physiological characteristics.

Efficacy and Toxicity Profile

Methasulfocarb exhibits moderate mammalian toxicity with an acute oral LD₅₀ of 112 mg/kg in rat models, classifying it as **Category II** according to the WHO acute hazard classification [1]. This toxicity profile necessitates appropriate safety measures during handling and application. From an environmental

perspective, **methasulfocarb** demonstrates a low bio-concentration factor based on its Log P value <3, suggesting reduced accumulation potential in biological systems [1]. The compound displays moderate mobility in soil environments, which should be considered when designing application protocols to minimize off-target movement.

Table 2: Efficacy and Toxicity Profile of **Methasulfocarb**

Parameter	Value	Test Organism/Conditions	Reference
Mammalian acute oral LD ₅₀	112 mg/kg	Rat	[1]
Fungicidal efficacy	Effective	<i>Fusarium</i> , <i>Mucor</i> , <i>Pseudomonas</i> , <i>Pythium</i> , <i>Rhizoctonia</i> spp.	[1]
Soil degradation (DT ₅₀)	Not available	Aerobic conditions	[1]
Aqueous photolysis DT ₅₀	Stable	pH 7	[1]
Bio-concentration factor	Low risk	Based on Log P <3	[1]
Soil mobility	Moderately mobile	Calculated	[1]

Experimental Protocols

Laboratory-Scale Evaluation of Growth Regulation

This protocol describes a standardized approach for assessing **methasulfocarb**'s growth-regulating effects in controlled laboratory conditions using rice (*Oryza sativa*) as a model system.

4.1.1 Materials and Reagents

- **Methasulfocarb technical standard** (minimum 95% purity)
- **Appropriate solvent** (acetone or dimethyl sulfoxide)
- **Surfactant solution** (0.1% v/v Tween 20)
- **Sterilized soil substrate** or hydroponic growth medium
- **Rice seeds** (standardized cultivar)
- **Plant growth chambers** with controlled environment
- **Analytical equipment** for morphological measurements

4.1.2 Preparation of Treatment Solutions

- Prepare a stock solution of **methasulfocarb** at 10,000 mg/L using an appropriate solvent.
- Dilute the stock solution with distilled water containing 0.1% Tween 20 to create treatment concentrations of 10, 50, 100, and 500 mg/L.
- Include solvent-only controls (0.1% v/v) and untreated controls in experimental design.

4.1.3 Application and Evaluation

- Sow pre-germinated rice seeds in containers with sterilized soil or hydroponic systems.
- Apply treatment solutions as soil drench at 2-leaf stage (10 mL per plant).
- Maintain plants in growth chambers at 28°C day/22°C night with 14-hour photoperiod.
- Evaluate treatment effects at 7, 14, and 21 days after application (DAA) using these parameters:
 - Plant height (cm)
 - Leaf area (cm²)
 - Fresh and dry biomass (g)
 - Root length and architecture
- Conduct statistical analysis using appropriate methods (ANOVA with post-hoc tests).

Field Evaluation Protocol

For researchers with appropriate regulatory approvals, this protocol outlines field evaluation procedures for **methasulfocarb**'s growth-regulating effects.

4.2.1 Experimental Design

- Establish randomized complete block design with 4 replications per treatment.
- Include **methasulfocarb** formulations at recommended fungicide rates (typically 0.5-2.0 kg a.i./ha) and reduced rates (0.1-0.5 kg a.i./ha) for growth regulation assessment.
- Incorporate standard growth regulator controls and untreated controls.

- Plot size should be sufficient to accommodate destructive sampling without compromising field integrity (minimum 4 m²).

4.2.2 Application and Data Collection

- Apply treatments at specified growth stages (e.g., tillering, panicle initiation) using calibrated equipment.
- Record environmental conditions during application (temperature, humidity, wind speed).
- Assess growth parameters at 14, 28, and 42 days after application:
 - Plant population and uniformity
 - Tillering number and pattern
 - Plant height and canopy architecture
 - Above-ground biomass
- Document yield components at harvest:
 - Panicle number per plant
 - Grain filling percentage
 - Thousand-grain weight
 - Total yield per plot

Research Gaps and Future Directions

Despite established knowledge regarding **methasulfocarb**'s fungicidal properties, significant research gaps exist concerning its plant growth regulation mechanisms and potential applications. Future research should prioritize these critical areas:

- **Elucidate precise molecular targets** within plant growth signaling pathways, particularly regarding interactions with auxin transport and ethylene biosynthesis [2] [3].
- **Investigate crosstalk with other hormonal pathways** including gibberellins, abscisic acid, and brassinosteroids that may influence the growth-regulation efficacy [2].
- **Explore potential applications in additional crop species** beyond rice, particularly those that might benefit from controlled growth patterns.
- **Develop optimized formulation technologies** that enhance growth-regulating properties while minimizing environmental dispersion.
- **Establish residue analytical methods** specific to plant tissues to support comprehensive metabolic fate studies.

Current understanding suggests **methasulfocarb**'s potential as a research tool for investigating plant growth mechanisms, particularly those involving mitochondrial function and hormonal crosstalk. The integration of

methasulfocarb studies with emerging techniques in transcriptomics, proteomics, and metabolomics could provide unprecedented insights into the complex networks governing plant growth regulation [3] [5].

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To cite this document: Smolecule. [Comprehensive Application Notes and Protocols: Methasulfocarb as a Plant Growth Regulator]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b535103#methasulfocarb-plant-growth-regulation>]

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